In-Depth Technical Guide: Fluorinert™ FC-40 for Electronic Applications

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Compound of Interest

Compound Name:	*Fluorinert FC-40*
CAS No.:	*51142-49-5*
Cat. No.:	*B2550581*

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For Researchers, Scientists, and Engineering Professionals

This technical guide provides a comprehensive overview of the dielectric properties of Fluorinert™ FC-40, a perfluorinated fluid from 3M™, widely utilized in demanding electronic applications. The document details its key electrical and physical characteristics, outlines the standardized experimental protocol for determining its dielectric constant, and presents a logical workflow for this measurement.

Core Properties of Fluorinert™ FC-40

Fluorinert™ FC-40 is a clear, colorless, and thermally stable fully-fluorinated liquid.[1][2][3][4][5] Its excellent dielectric properties, chemical inertness, and wide operating temperature range make it an ideal candidate for single-phase heat transfer applications in the semiconductor and electronics industries, including roles in etchers, ion implanters, testers, and data center cooling. A key advantage of FC-40 is that it is a single compound, ensuring its composition does not shift or fractionate over time, which maintains consistent performance.

Quantitative Data Summary

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The physical and electrical properties of Fluorinert™ FC-40 at 25°C are summarized in the table below. These values are typical and should not be used for specification purposes without consulting the manufacturer's certificate of analysis.

Property	Value	Units
Electrical Properties		
Dielectric Constant (@ 1 kHz)	1.9	-
Dielectric Strength (0.1" gap)	46	kV
Electrical Resistivity	4.0×10^{15}	ohm-cm
Physical Properties		
Appearance	Clear, colorless	-
Average Molecular Weight	650	g/mol
Boiling Point (@ 1 atm)	165	°C
Pour Point	-57	°C
Density	1855	kg/m^3
Kinematic Viscosity	2.2	cSt
Liquid Specific Heat	1100	$J\ kg^{-1}\ °C^{-1}$
Liquid Thermal Conductivity	0.065	$W\ m^{-1}\ °C^{-1}$
Vapor Pressure	287	Pa
Surface Tension	16	dynes/cm
Refractive Index	1.29	-

Experimental Protocol: Determination of Dielectric Constant

The dielectric constant of an insulating liquid like Fluorinert™ FC-40 is a critical parameter for its application in electronics. A standardized method for this measurement is detailed in ASTM

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D924, "Standard Test Method for Dissipation Factor (or Power Factor) and Relative Permittivity (Dielectric Constant) of Electrical Insulating Liquids".

Principle

The fundamental principle behind measuring the dielectric constant of a liquid is to determine the capacitance of a test cell with and without the liquid as the dielectric material. The ratio of these two capacitances gives the relative permittivity, or dielectric constant, of the liquid.

Apparatus

- Test Cell: A two-terminal or three-terminal test cell of a predetermined capacitance when empty. This can be of a parallel plate or concentric cylinder design.
- Capacitance Bridge: A bridge circuit capable of accurately measuring capacitance at the desired frequency (e.g., 1 kHz).
- Temperature Control System: A means to maintain the test cell and the liquid sample at a constant, specified temperature, as the dielectric constant can be temperature-dependent.
- Voltage Source: A stable AC voltage source.

Procedure

- Cleaning the Test Cell: Thoroughly clean and dry the test cell to remove any contaminants that could affect the measurements.
- Determining the Geometric Capacitance (C_0):
  - Measure the capacitance of the empty, dry test cell in air.
  - Alternatively, for a three-terminal cell, the geometric capacitance can be calculated from its dimensions.
- Sample Preparation:
  - Obtain a representative sample of Fluorinert™ FC-40.
  - Ensure the sample is free from moisture and other contaminants.

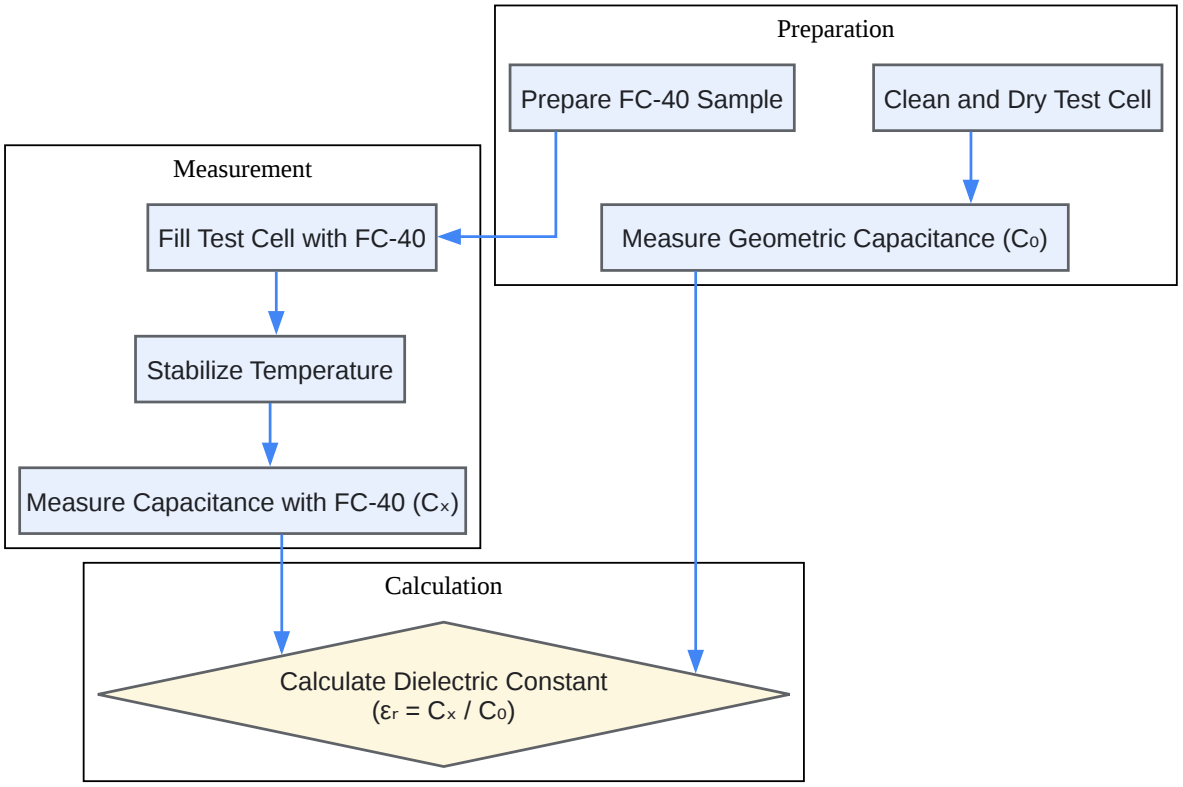
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- Filling the Test Cell:
  - Rinse the test cell with a small amount of the FC-40 sample.
  - Fill the test cell with the FC-40 sample to the appropriate level, ensuring no air bubbles are trapped between the electrodes.
- Temperature Stabilization: Place the filled test cell in the temperature-controlled environment and allow it to reach thermal equilibrium at the desired measurement temperature (typically 25°C).
- Capacitance Measurement (C_x):
  - Connect the filled test cell to the capacitance bridge.
  - Apply the specified test voltage and measure the capacitance of the test cell with the FC-40 sample.
- Calculation of Dielectric Constant (ε_r):
  - The dielectric constant is calculated as the ratio of the capacitance of the cell filled with the liquid (C_x) to the capacitance of the empty cell (C_0): $\varepsilon_r = C_x / C_0$

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the experimental determination of the dielectric constant of a liquid such as Fluorinert™ FC-40.

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Workflow for Dielectric Constant Measurement.

In summary, Fluorinert™ FC-40 possesses a low dielectric constant and high dielectric strength, making it an excellent choice for a wide array of electronic cooling and testing applications. The standardized procedures for measuring its dielectric properties ensure reliable and reproducible data for engineering and research purposes.

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